Application Note: Synthesis of 3-Isobutoxy-4-methylbenzaldehyde from p-Cresol

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Compound of Interest

Compound Name:	*3-Isobutoxy-4-methylbenzaldehyde*
Cat. No.:	*B13081786*

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Introduction & Retrosynthetic Analysis

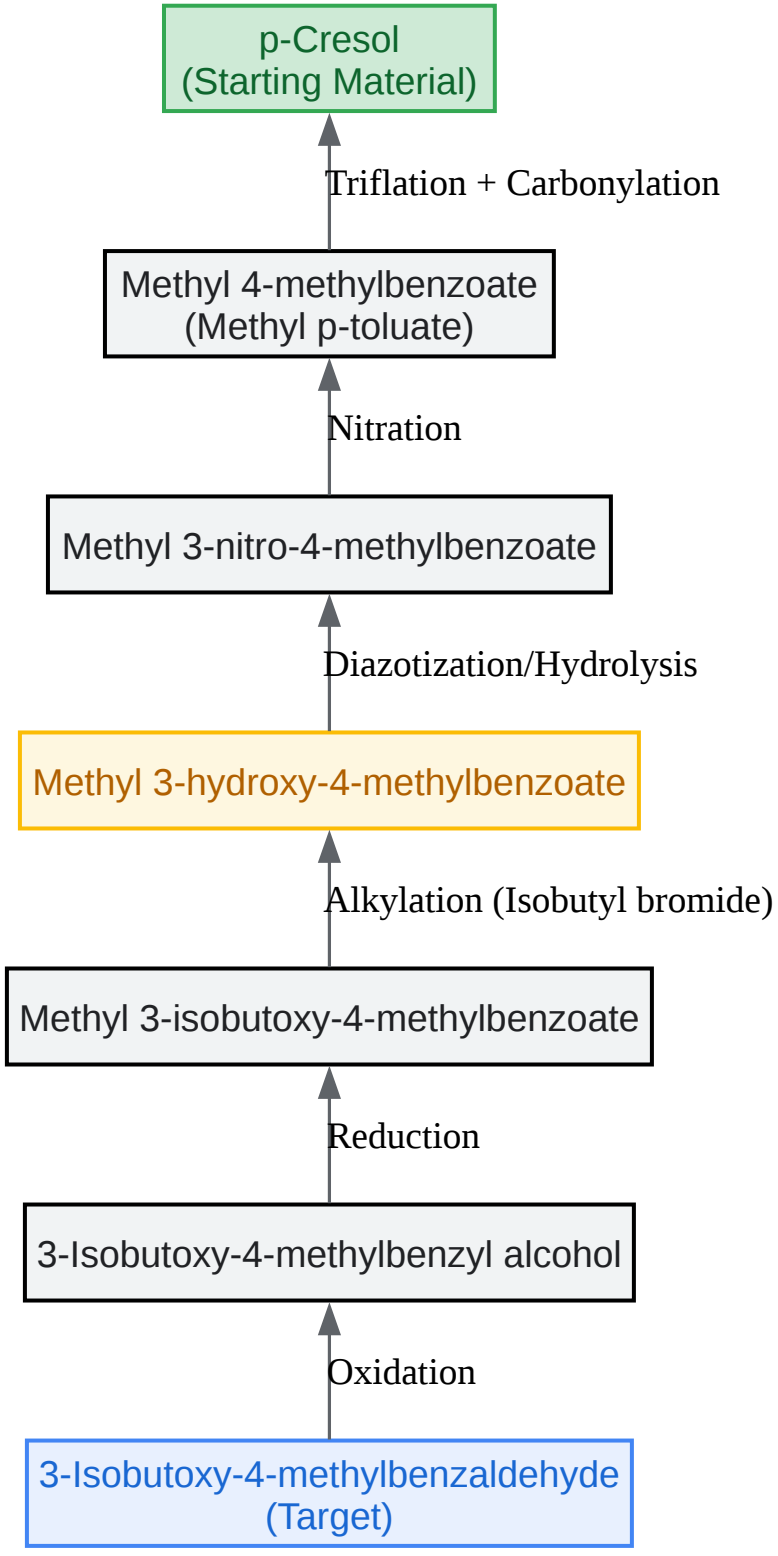
The synthesis of **3-Isobutoxy-4-methylbenzaldehyde** presents a specific regiochemical challenge: introducing an isobutoxy group at the meta position relative to the aldehyde, while retaining a methyl group at the para position. Starting from p-cresol (1-hydroxy-4-methylbenzene), the primary difficulty lies in the fact that the native hydroxyl group of p-cresol is at position 1, whereas the target requires an aldehyde at position 1 and an oxygen functionality at position 3.

Direct formylation of p-cresol yields 2-hydroxy-5-methylbenzaldehyde (ortho-substitution), which does not match the target substitution pattern. Therefore, the strategy involves converting the C1-hydroxyl of p-cresol into a carbon electrophile (ester/aldehyde precursor) and exploiting the directing effects of the C4-methyl group to introduce oxygen functionality at C3.

Retrosynthetic Pathway

The most reliable route involves a Pd-catalyzed carbonylation sequence followed by regioselective nitration.

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Figure 1: Retrosynthetic strategy transforming p-cresol to the target aldehyde via a benzoate intermediate.

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Detailed Experimental Protocols

Stage 1: Activation and Carbonylation of p-Cresol

Objective: Convert the phenolic C-OH bond into a C-C bond (ester) to establish the aldehyde precursor at Position 1.

Step 1.1: Synthesis of p-Tolyl Triflate

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Reagents: Charge p-cresol (10.8 g, 100 mmol) and pyridine (12.0 mL, 150 mmol) in anhydrous DCM (200 mL). Cool to 0°C.[1]
- Addition: Dropwise add trifluoromethanesulfonic anhydride (Tf_2O) (30.0 g, 106 mmol) over 30 minutes. Maintain temperature <5°C.
- Reaction: Warm to room temperature (RT) and stir for 2 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Workup: Quench with ice water. Wash organics with 1M HCl (2x), sat. $NaHCO_3$, and brine. Dry over $MgSO_4$ and concentrate.
- Yield: Quantitative yield of crude p-tolyl triflate (used directly).

Step 1.2: Pd-Catalyzed Carbonylation

- Setup: Use a high-pressure reactor (autoclave) or sturdy glass pressure vessel.
- Reagents: Dissolve p-tolyl triflate (from Step 1.1) in Methanol (150 mL) and DMF (50 mL).
- Catalyst: Add $Pd(OAc)_2$ (2 mol%) and dppp (1,3-bis(diphenylphosphino)propane, 4 mol%). Add Triethylamine (2.0 equiv).
- Condition: Pressurize with CO (Carbon Monoxide) to 5 bar (70 psi). Heat to 70°C for 12 hours.

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- Safety Note: CO is highly toxic. Use a CO detector and work in a well-ventilated fume hood.

- Workup: Vent CO carefully. Filter catalyst through Celite. Concentrate filtrate. Dilute with EtOAc, wash with water.

- Purification: Flash chromatography (Hexane/EtOAc) to yield Methyl 4-methylbenzoate (Methyl p-toluate).

  - Target Yield: 85-90%.[2]

Stage 2: Regioselective Functionalization (Introduction of Oxygen at C3)

Objective: Introduce the hydroxyl group at position 3, exploiting the directing effects of the ester (meta-director) and methyl (ortho-director).

Step 2.1: Nitration

- Reagents: Dissolve Methyl 4-methylbenzoate (15.0 g, 100 mmol) in conc. H_2SO_4 (50 mL) at 0°C.

- Addition: Dropwise add fuming HNO_3 (1.1 equiv) / H_2SO_4 mixture, keeping temp <10°C.

- Mechanism: The ester directs meta (position 3). The methyl directs ortho (position 3). Both directing effects reinforce substitution at C3.

- Workup: Pour onto crushed ice. Filter the solid precipitate.[1] Wash with water.[1]

- Product:Methyl 3-nitro-4-methylbenzoate. Recrystallize from Ethanol if necessary.

Step 2.2: Reduction to Aniline

- Reaction: Hydrogenation of the nitro compound (10.0 g) in MeOH using 10% Pd/C (1 wt%) under H_2 balloon (1 atm) for 4 hours.

- Workup: Filter through Celite. Concentrate to obtain Methyl 3-amino-4-methylbenzoate.

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Step 2.3: Diazotization and Hydrolysis (The "Sandmeyer-Type" Hydroxylation)

- Diazotization: Dissolve the aniline (8.2 g, 50 mmol) in 15% H_2SO_4 (100 mL). Cool to 0-5°C. Add $NaNO_2$ (3.8 g, 55 mmol) in water dropwise. Stir 30 min to form the diazonium salt.
- Hydrolysis: Add the cold diazonium solution dropwise to a boiling solution of 15% H_2SO_4 (100 mL) containing $CuSO_4$ (cat.).
  - Note: The high temperature promotes N_2 loss and water attack.
- Extraction: Cool, extract with EtOAc (3x).
- Purification: Silica gel column (Hexane/EtOAc 4:1).
- Product:Methyl 3-hydroxy-4-methylbenzoate.
  - Key Intermediate Validation: ^1H NMR ($CDCl_3$) δ 7.5-7.6 (m, 2H), 7.1 (d, 1H), 5.5 (s, OH), 3.9 (s, OMe), 2.3 (s, Ar-Me).

Stage 3: Etherification and Aldehyde Formation

Objective: Alkylate the phenol and adjust the oxidation state of C1 from ester to aldehyde.

Step 3.1: Alkylation (Williamson Ether Synthesis)

- Reagents: Methyl 3-hydroxy-4-methylbenzoate (5.0 g, 30 mmol), Isobutyl bromide (4.0 mL, 36 mmol), K_2CO_3 (8.3 g, 60 mmol) in DMF (30 mL).
- Condition: Heat to 80°C for 4 hours.
- Workup: Dilute with water, extract with EtOAc. Wash with water/brine to remove DMF.
- Product:Methyl 3-isobutoxy-4-methylbenzoate.

Step 3.2: Reduction to Benzyl Alcohol

- Reagents: Dissolve ester in anhydrous THF (50 mL). Cool to 0°C.[1]
- Reductant: Add $LiAlH_4$ (1.1 equiv) portion-wise.

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- Reaction: Stir at 0°C for 1 hour, then RT for 1 hour.
- Quench: Fieser workup (Water, 15% NaOH, Water). Filter salts.[1]
- Product:3-Isobutoxy-4-methylbenzyl alcohol.

Step 3.3: Selective Oxidation to Aldehyde

- Reagents: Dissolve alcohol in DCM.
- Oxidant: Add PCC (Pyridinium chlorochromate, 1.5 equiv) or activated MnO_2 (10 equiv).
- Reaction: Stir at RT for 3-6 hours. Monitor disappearance of alcohol by TLC.
- Purification: Filter through a pad of silica gel. Concentrate.
- Final Product:**3-Isobutoxy-4-methylbenzaldehyde**.

Data Summary & Specifications

Parameter	Specification
Appearance	Pale yellow oil or low-melting solid
Molecular Formula	$C_{12}H_{16}O_2$
Molecular Weight	192.25 g/mol
^1H NMR ($CDCl_3$)	δ 9.92 (s, 1H, CHO), 7.3-7.4 (m, 2H, Ar-H), 7.2 (d, 1H, Ar-H), 3.85 (d, 2H, O-CH_2), 2.30 (s, 3H, Ar-Me), 2.15 (m, 1H, CH), 1.05 (d, 6H, CH_3)
Key Impurities	3-Hydroxy-4-methylbenzaldehyde (incomplete alkylation), 3-Isobutoxy-4-methylbenzoic acid (over-oxidation)

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